A Technical Guide to Gadolinium(III) Acetate: Formula, Structure, and Applications

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Compound of Interest

Compound Name:	*Gadolinium(3+) acetate*
CAS No.:	*16056-77-2*
Cat. No.:	*B098818*

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This guide provides an in-depth analysis of Gadolinium(III) acetate, a key inorganic compound in advanced materials and medical diagnostics. Tailored for researchers, scientists, and professionals in drug development, this document elucidates the fundamental chemistry, structural characteristics, and critical applications of this versatile gadolinium salt. We will explore not only its chemical identity but also the causality behind its utility, particularly as a precursor in the synthesis of Magnetic Resonance Imaging (MRI) contrast agents.

Executive Summary

Gadolinium(III) acetate, a salt of the lanthanide element gadolinium, is a compound of significant interest due to the unique paramagnetic properties of the Gd^{3+} ion.[1][2] While toxic in its free ionic form, chelated gadolinium is a cornerstone of modern medical imaging.[3][4][5] Gadolinium(III) acetate serves as a vital and commercially available starting material for the synthesis of these sophisticated chelate complexes.[1][6] This guide will detail the chemical formula and structural nuances of its common hydrated forms, provide a summary of its physicochemical properties, present a validated protocol for its laboratory synthesis, and discuss its primary applications, grounding all information in established scientific principles.

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Chemical Formula and Nomenclature

Gadolinium(III) acetate is most accurately described by its chemical formula, which varies depending on its hydration state. The gadolinium ion is present in its +3 oxidation state, coordinated by three acetate anions.[1][7]

- Anhydrous Form: The formula for the anhydrous compound is $Gd(CH_3COO)_3$ or $Gd(C_2H_3O_2)_3$.[8][9] Its molecular weight is 334.38 g/mol .[1][6][10]
- Hydrated Forms: Commercially, gadolinium acetate is most often available as a hydrate, denoted as $Gd(CH_3COO)_3 \cdot xH_2O$.[1][2][6] The most common and well-characterized form is the tetrahydrate, with the formula $Gd(CH_3COO)_3 \cdot 4H_2O$.[8][9][11] The molecular weight of the tetrahydrate is 406.44 g/mol .[9][11]

The presence of water molecules in the crystal lattice is a critical aspect of the compound's structure and stability under ambient conditions. For the purposes of this guide, subsequent discussions will primarily focus on the tetrahydrate form unless otherwise specified.

Molecular Structure and Coordination Chemistry

The structure of Gadolinium(III) acetate is a direct consequence of the coordination chemistry of the Gd^{3+} ion. As a "hard" Lewis acid, the Gd^{3+} ion preferentially coordinates with "hard" Lewis bases, such as the oxygen atoms of carboxylate groups and water molecules.[12]

In aqueous solution, the Gd^{3+} ion exists as a hydrated aqua ion, $[Gd(H_2O)_8]^{3+}$ or $[Gd(H_2O)_9]^{3+}$, with a high coordination number, typically 8 or 9.[5][12] When crystallized with acetate ions, a complex coordination polymer is formed. In the solid-state structure of the tetrahydrate, $Gd(CH_3COO)_3 \cdot 4H_2O$, the gadolinium centers are typically nine-coordinate. The acetate ligands can act as bridging ligands, connecting multiple Gd^{3+} centers, creating a polymeric structure. The coordination sphere of the gadolinium ion is completed by water molecules.

The structure of the tetrahydrate has been shown to be a dimeric complex, with the formula $[(Gd(OAc)_3(H_2O)_2)_2] \cdot 4H_2O$, where 'OAc' represents the acetate ligand.[8] This intricate arrangement satisfies the coordination requirements of the large lanthanide ion and contributes to the compound's crystalline nature.

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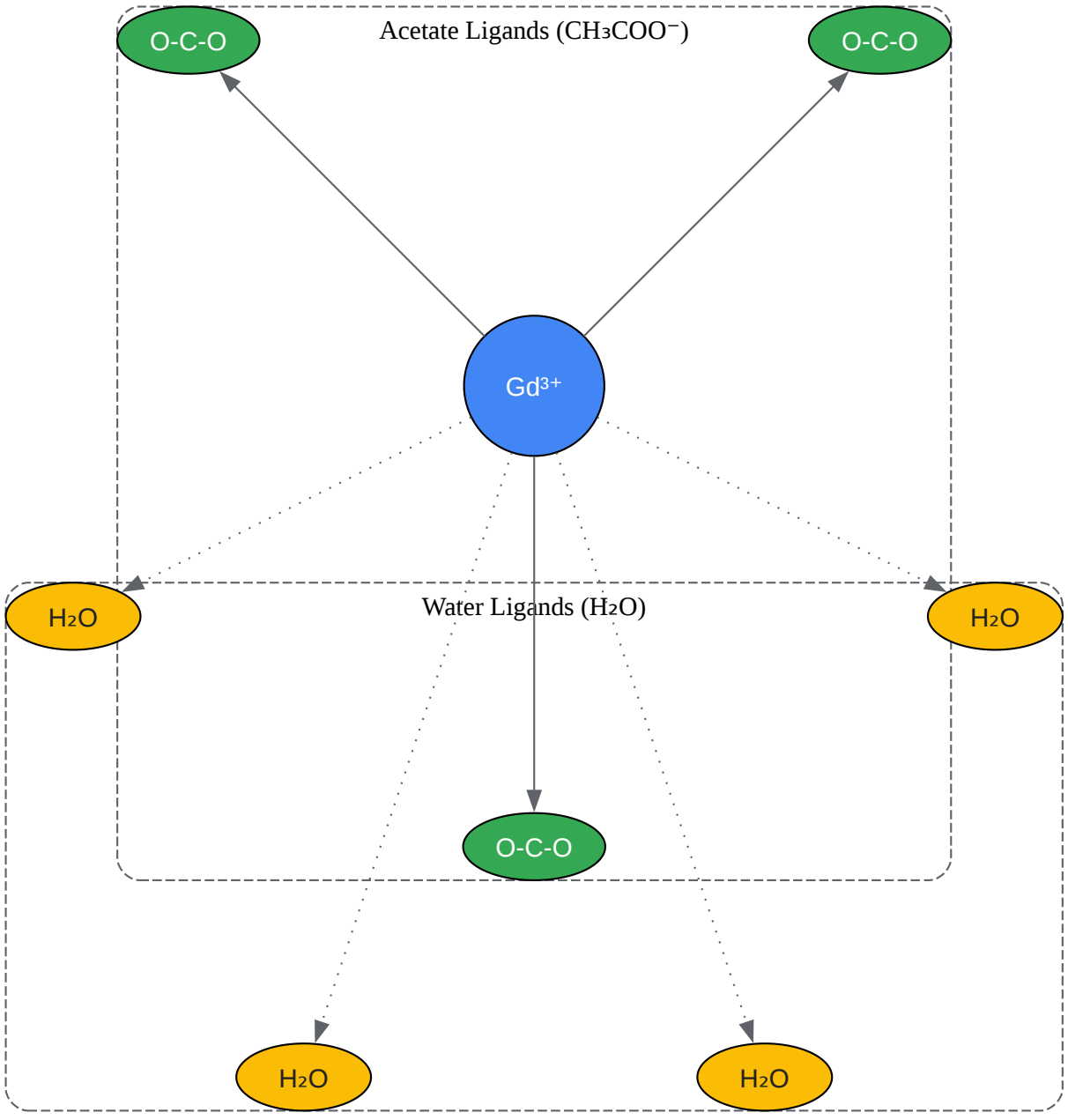

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Caption: Simplified coordination sphere of Gd^{3+} in hydrated acetate.

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Physicochemical Properties

A thorough understanding of the physicochemical properties of Gadolinium(III) acetate is essential for its effective application in synthesis and material science. The data presented below corresponds primarily to the tetrahydrate form.

Property	Value	Source(s)
Chemical Formula	$Gd(CH_3COO)_3 \cdot 4H_2O$	[8][9][11]
Molecular Weight	406.44 g/mol	[9][11][13]
Appearance	White to colorless crystalline solid/powder	[1][7][8][11]
Crystal System	Triclinic (tetrahydrate)	[9][11]
Density	1.611 g/cm³ (tetrahydrate)	[8][9][11]
Solubility in Water	11.6 g / 100 mL (25 °C)	[11]
Decomposition Temp.	~120-220 °C (tetrahydrate)	[11]

Experimental Protocols

Synthesis of Gadolinium(III) Acetate Tetrahydrate

The most common and straightforward synthesis involves the reaction of gadolinium(III) oxide with acetic acid.[8][9] This acid-base reaction yields the soluble acetate salt, which can then be crystallized.

Causality: Gadolinium(III) oxide (Gd_2O_3) is a basic oxide that readily reacts with acids. Acetic acid provides both the acetate counter-ions and the aqueous medium for the reaction. The use of a slight excess of acetic acid ensures the complete conversion of the insoluble oxide. Heating accelerates the reaction rate. Subsequent evaporation of the solvent concentrates the solution, leading to crystallization upon cooling.

Step-by-Step Protocol:

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- Reagent Preparation: Accurately weigh 10.0 g of Gadolinium(III) oxide (Gd_2O_3). Prepare a solution of 50% (v/v) glacial acetic acid in deionized water.
- Reaction: In a 250 mL round-bottom flask equipped with a magnetic stirrer and reflux condenser, add the 10.0 g of Gd_2O_3.
- Acid Addition: Slowly add 100 mL of the 50% acetic acid solution to the flask while stirring.
- Heating and Reflux: Heat the mixture to a gentle reflux (approximately 100-110 °C) with continuous stirring.[14][15] The insoluble white oxide will gradually dissolve as it reacts to form gadolinium acetate. Continue the reflux until the solution becomes clear and all solid has dissolved.[14][15]
- Filtration: Once the reaction is complete, allow the solution to cool slightly. Perform a hot filtration using a Büchner funnel and filter paper to remove any unreacted oxide or particulate impurities.
- Crystallization: Transfer the clear filtrate to a crystallization dish. Allow the solvent to evaporate slowly in a fume hood at room temperature. Alternatively, for faster crystallization, the solution can be concentrated on a rotary evaporator until signs of crystal formation appear, followed by cooling in an ice bath.
- Isolation and Drying: Collect the resulting white crystals by vacuum filtration. Wash the crystals sparingly with a small amount of cold deionized water, followed by a wash with acetone to facilitate drying. Dry the product in a vacuum oven at a low temperature (e.g., 40 °C) to avoid removing the waters of hydration.

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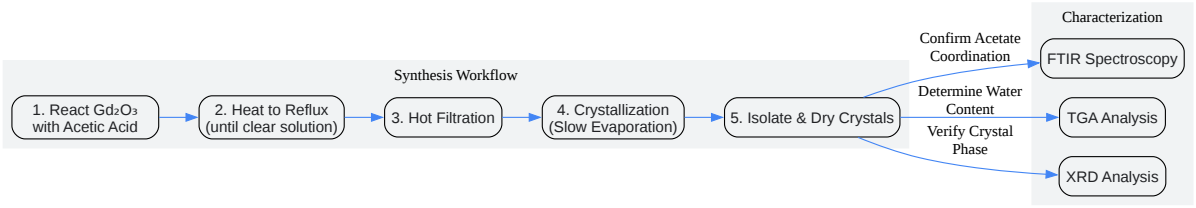

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Caption: Workflow for Synthesis and Characterization of $Gd(OAc)_3 \cdot 4H_2O$.

Characterization Techniques

To validate the synthesis and purity of the product, several analytical techniques are employed:

- Fourier-Transform Infrared (FTIR) Spectroscopy: To confirm the presence of acetate ligands and water molecules. Look for characteristic C=O and C-O stretches of the carboxylate group and the broad O-H stretch of water.
- Thermogravimetric Analysis (TGA): To determine the number of water molecules of hydration. A weight loss corresponding to four water molecules (~17.7%) should be observed upon heating before the decomposition of the acetate ligands.
- X-ray Diffraction (XRD): To confirm the crystalline structure and phase purity of the final product by comparing the resulting diffractogram to known standards for gadolinium(III) acetate tetrahydrate.

Applications in Research and Development

The primary value of Gadolinium(III) acetate lies in its role as a high-purity, water-soluble precursor for more complex gadolinium-containing materials.[1][6]

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Precursor for MRI Contrast Agents

The most significant application of gadolinium compounds is in MRI.[3][16][17] The Gd^{3+} ion possesses seven unpaired electrons, making it highly paramagnetic.[18] This property allows it to dramatically shorten the T1 relaxation time of nearby water protons, thereby increasing the signal intensity (brightness) in T1-weighted MR images.[3]

However, free Gd^{3+} is toxic as it can interfere with biological processes that depend on Ca^{2+} due to their similar ionic radii.[4] To mitigate this toxicity, the Gd^{3+} ion must be tightly bound (chelated) by an organic ligand to form a stable, water-soluble complex that can be safely administered and excreted.[3][4][5]

Gadolinium(III) acetate is an ideal starting material for the synthesis of these chelates, such as Gd-DTPA and Gd-DOTA.[12][19] In a typical synthesis, the acetate salt is dissolved in a suitable solvent, and the chelating ligand (e.g., DOTA) is added. The ligand displaces the acetate and water molecules from the gadolinium coordination sphere to form the thermodynamically and kinetically stable final complex.[12]

Materials Science and Optoelectronics

Beyond medical imaging, Gadolinium(III) acetate is used in the synthesis of advanced materials:

- Luminescent Materials: It serves as a dopant or precursor for creating phosphors used in lighting and displays.[5][20]
- Perovskite Nanocrystals: It is used to improve the efficiency and color purity of perovskite nanocrystals for applications in solar cells and LEDs.[1][6]
- Energy Storage: Doping nanomaterials like α-MnO_2 with gadolinium from an acetate precursor can enhance capacitance and charge retention in supercapacitors.[1][6]

Safety and Handling

Gadolinium(III) acetate is classified as an irritant.[1] It can cause skin, eye, and respiratory irritation.[1][21] Appropriate personal protective equipment (PPE), including gloves, safety

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glasses, and a lab coat, should be worn during handling.[6] All work should be conducted in a well-ventilated area or a chemical fume hood.

Conclusion

Gadolinium(III) acetate is more than a simple chemical salt; it is a critical enabling material for cutting-edge technologies. Its well-defined chemical formula, $Gd(CH_3COO)_3$, and its common, stable tetrahydrate form provide a reliable and high-purity source of the Gd^{3+} ion. A deep understanding of its coordination chemistry and physicochemical properties is paramount for its effective use as a precursor in the synthesis of life-saving MRI contrast agents and next-generation materials for energy and electronics. The protocols and data presented in this guide offer a robust foundation for researchers and developers working with this important compound.

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